

Personal protective equipment for handling Uralenol

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Compound of Interest

Compound Name: Uralenol

Cat. No.: B166570

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Essential Safety and Handling Guide for Uralenol

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Uralenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Uralenol** is provided below.

Property	Value	Source
Molecular Formula	C20H18O7	PubChem[1]
Molecular Weight	370.35 g/mol	DC Chemicals[2], PubChem[1]
Appearance	Solid	DC Chemicals[2], PubChem[1]
Melting Point	170.5 - 172.5 °C	PubChem[1]
Boiling Point	No data available	DC Chemicals[2]
Solubility	No data available	
CAS Number	139163-15-8	DC Chemicals[2], PubChem[1]

Hazard Identification and GHS Classification

Uralenol is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[2\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

Signal Word: Warning

Precautionary Statements:[\[2\]](#)

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Operational and Safety Protocols

The following are procedural guidelines for the safe handling and use of **Uralenol** in a laboratory environment.

Personal Protective Equipment (PPE) Selection Workflow

A systematic approach to selecting the appropriate PPE is critical for minimizing exposure to **Uralenol**. The following diagram outlines this process.



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE) for handling **Uralenol**.

Recommended Personal Protective Equipment (PPE)

Based on the hazard assessment, the following PPE is mandatory when handling **Uralenol**.^[2]

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields. ^[2]	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). ^[2]	Prevents skin contact and absorption.
Body Protection	Laboratory coat or impervious clothing. ^[2]	Protects skin from accidental spills.
Respiratory Protection	Use a suitable respirator when dust or aerosols may be generated. ^[2]	Prevents inhalation of harmful particles.

Experimental Protocol: Preparation of a Uralenol Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **Uralenol**.

Materials:

- **Uralenol** powder
- Appropriate solvent (e.g., DMSO)
- Analytical balance
- Weighing paper/boat
- Spatula
- Volumetric flask
- Pipettes
- Vortex mixer or sonicator
- Personal Protective Equipment (as specified above)

Procedure:

- **Preparation:** Don all required PPE before entering the designated handling area. Ensure a chemical fume hood is operational.
- **Weighing:** Tare the analytical balance with a clean weighing paper or boat. Carefully weigh the desired amount of **Uralenol** powder using a clean spatula. Avoid generating dust.
- **Transfer:** Gently transfer the weighed **Uralenol** powder into a volumetric flask of the appropriate size.
- **Dissolution:** Add a small amount of the chosen solvent to the volumetric flask. Swirl gently or use a vortex mixer or sonicator to dissolve the powder completely.

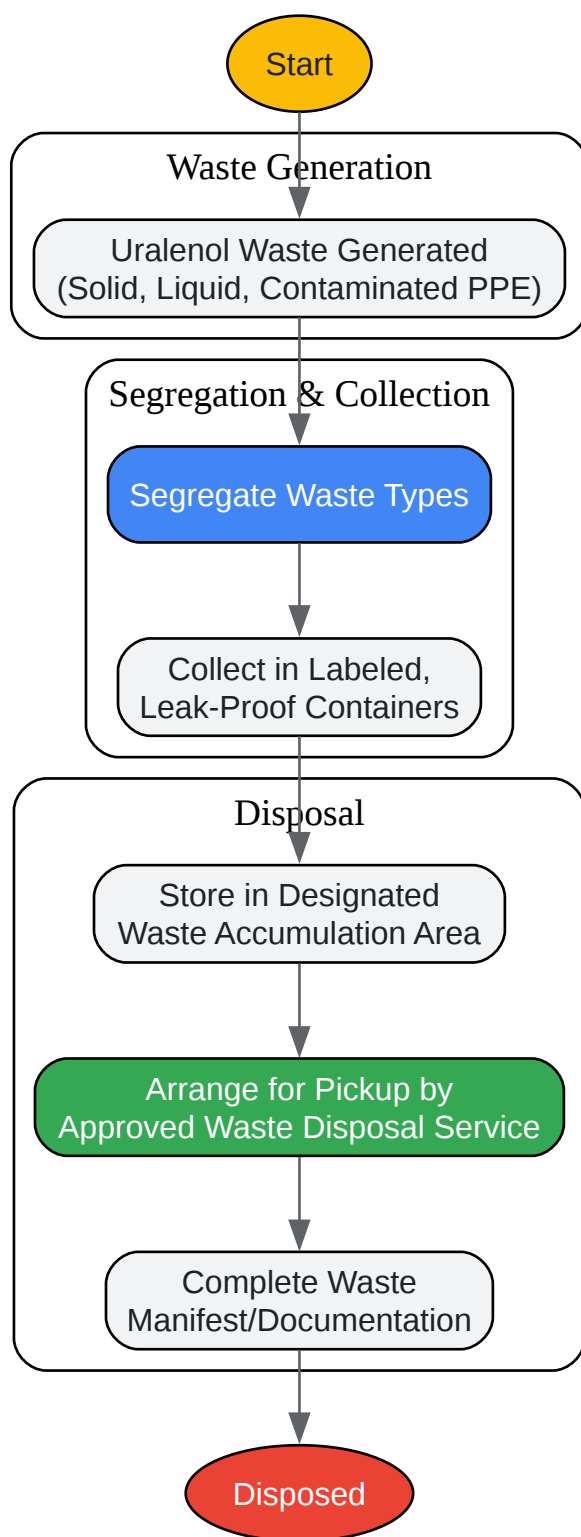
- Dilution: Once the solid is fully dissolved, add the solvent to the calibration mark of the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure a homogenous solution.
- Storage: Transfer the stock solution to a properly labeled storage vial. The label should include the compound name, concentration, solvent, date of preparation, and your initials. Store at -20°C for powder or -80°C in solvent.[2]
- Cleanup: Dispose of all contaminated materials (weighing paper, pipette tips, etc.) in the designated chemical waste container. Clean the work area thoroughly.

Disposal Plan

Proper disposal of **Uralenol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Uralenol Waste Disposal Workflow

The following diagram illustrates the decision-making process and steps for the safe disposal of **Uralenol** waste.



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Caption: Step-by-step workflow for the safe disposal of **Uralenol** waste.

Disposal Procedure

- Waste Segregation:
 - Solid Waste: Unused **Uralenol** powder, contaminated weighing paper, and other solid materials should be collected in a designated, clearly labeled hazardous waste container.
 - Liquid Waste: Unused or waste solutions of **Uralenol** should be collected in a separate, labeled, and sealed hazardous liquid waste container. Do not mix with other incompatible waste streams.
 - Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be placed in a designated hazardous waste bag or container.
- Container Management:
 - All waste containers must be in good condition, compatible with the waste, and kept securely closed except when adding waste.
 - Label all containers with "Hazardous Waste," the full chemical name "**Uralenol**," and the associated hazards (e.g., "Toxic," "Aquatic Hazard").
- Final Disposal:
 - Dispose of all **Uralenol** waste through an approved and licensed waste disposal company. [\[2\]](#)
 - Follow all institutional, local, and national regulations for hazardous waste disposal.
 - Maintain a record of all disposed chemical waste as required by your institution's environmental health and safety department.

By adhering to these guidelines, you can ensure a safe laboratory environment and minimize the risks associated with handling **Uralenol**. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet before working with any chemical.

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References

- 1. Uralenol | C₂₀H₁₈O₇ | CID 5315126 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Uralenol|139163-15-8|MSDS [dcchemicals.com]
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